

Personal protective equipment for handling (Z)-pent-3-en-2-ol

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Compound of Interest

Compound Name: (Z)-pent-3-en-2-ol

Cat. No.: B15360816

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Essential Safety and Handling Guide for (Z)-pent-3-en-2-ol

For researchers, scientists, and professionals in drug development, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **(Z)-pent-3-en-2-ol**, including personal protective equipment (PPE), operational protocols, and disposal plans.

(Z)-pent-3-en-2-ol is a flammable liquid and requires careful handling to prevent exposure and ensure a safe laboratory environment.^[1] Adherence to the following guidelines is critical.

Quantitative Safety Data

The following table summarizes key quantitative safety data for 3-Penten-2-ol. This information is crucial for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
Flash Point	82.00 °F / 27.80 °C (estimated)	[2]
GHS Classification	Flammable liquids (Category 3)	[1]
Signal Word	Warning	[1]
Hazard Statement	H226: Flammable liquid and vapor	
CAS Number	1569-50-2	[1]
Molecular Formula	C5H10O	[3]
Molecular Weight	86.13 g/mol	[3]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is mandatory when handling **(Z)-pent-3-en-2-ol**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with EN166 standards.[1]
- Skin Protection:
 - Hand Protection: Wear appropriate protective gloves to prevent skin contact.[1]
 - Body Protection: Wear protective clothing, including a lab coat. For larger quantities or increased risk of splashing, flame-retardant antistatic protective clothing is recommended. [1]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Experimental Protocols: Safe Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Keep the chemical away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[1\]](#)
- Use non-sparking tools and explosion-proof electrical equipment.[\[1\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#) Do not ingest or inhale.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from heat and sources of ignition.
- Incompatible materials to avoid include acids and strong oxidizing agents.[\[1\]](#)

First Aid Measures

Immediate action is crucial in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek medical attention if symptoms persist.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention.[\[1\]](#)

Spills and Disposal

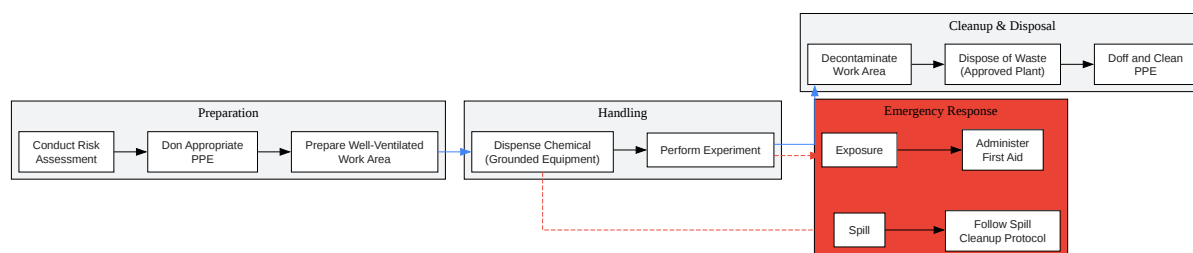
Accidental Release Measures:

- Remove all sources of ignition.[1]
- Use personal protective equipment.[4]
- Absorb the spill with an inert absorbent material.[1]
- Use spark-proof tools for cleanup.[1]
- Collect the absorbed material in a suitable, closed container for disposal.[1]

Disposal:

- Dispose of the contents and container to an approved waste disposal plant.[1]
- Do not empty into drains.[1]

Workflow for Safe Handling of (Z)-pent-3-en-2-ol



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Caption: Workflow for the safe handling of (Z)-pent-3-en-2-ol.

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